Spectroscopic and Spectrometric Characterization of Scentenal®: A Technical Guide

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Compound of Interest

Compound Name:	*Scentenal*
CAS No.:	*86803-90-9*
Cat. No.:	*B1580449*

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Introduction

Scentenal®, with the chemical name octahydro-5-methoxy-4,7-methano-1H-indene-2-carboxaldehyde (CAS No. 86803-90-9), is a synthetic fragrance ingredient known for its complex marine and ozonic aroma profile.[1][2] Its molecular formula is $C_{12}H_{18}O_2$ and it has a molecular weight of 194.27 g/mol .[1][3] A thorough understanding of its spectroscopic and spectrometric properties is essential for its identification, quality control, and for researchers in the fields of fragrance chemistry and drug development. This guide provides an in-depth overview of the expected Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for **Scentenal**, along with detailed experimental protocols.

Physicochemical Properties

A summary of the key physicochemical properties of **Scentenal** is provided in Table 1.

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Table 1: Physicochemical Properties of **Scentenal**

Property	Value	Reference
CAS Number	86803-90-9	[1]
Molecular Formula	$C_{12}H_{18}O_2$	[1]
Molecular Weight	194.27 g/mol	[1]
Appearance	Colorless liquid	[1]
Boiling Point	246°C (474.8°F)	[1]
Flash Point	>100°C (>212°F)	[1]
Density	1.075 g/cm^3	[1]

Spectroscopic Data

Due to the proprietary nature of specific analytical data for commercially produced fragrance ingredients, experimentally obtained spectra for **Scentenal** are not publicly available. However, based on its chemical structure, predicted spectroscopic data can be provided.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the structure of organic molecules.

^{1}H NMR (Proton NMR)

The ^{1}H NMR spectrum of **Scentenal** is expected to be complex due to the presence of multiple stereoisomers and numerous non-equivalent protons in its tricyclic structure.

Table 2: Predicted ^{1}H NMR Chemical Shifts for **Scentenal**

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Chemical Shift (δ) ppm	Multiplicity	Integration (Number of Protons)	Assignment
~9.5-9.8	d or s	1H	Aldehydic proton (-CHO)
~3.3-3.5	s	3H	Methoxy protons (-OCH_3)
~0.8-2.8	m	14H	Aliphatic protons on the tricyclic ring system

^{13}C NMR (Carbon-13 NMR)

The ^{13}C NMR spectrum will provide information on the different carbon environments within the **Scentenal** molecule.

Table 3: Predicted ^{13}C NMR Chemical Shifts for **Scentenal**

Chemical Shift (δ) ppm	Assignment
~200-205	Aldehydic carbonyl carbon (-CHO)
~80-90	Carbon bearing the methoxy group (C-O)
~55-60	Methoxy carbon (-OCH_3)
~20-55	Aliphatic carbons in the tricyclic ring system

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule. The IR spectrum of **Scentenal** is predicted to show characteristic absorption bands for an aldehyde and an ether.

Table 4: Predicted IR Absorption Bands for **Scentenal**

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Wavenumber (cm^{-1})	Intensity	Functional Group Assignment
~2950-2850	Strong	C-H stretching (aliphatic)
~2820 and ~2720	Medium, sharp	C-H stretching (aldehydic)
~1725-1740	Strong, sharp	C=O stretching (aldehyde)
~1100	Strong	C-O stretching (ether)

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule. While the exact mass spectrum is not publicly available, PubChem indicates that GC-MS data for **Scentenal** has been generated.[4]

Table 5: Predicted Mass Spectrometry Data for **Scentenal**

m/z (mass-to-charge ratio)	Interpretation
194.13	Molecular ion $[M]^+$
193	$[M-H]^+$
165	$[M-CHO]^+$
163	$[M-OCH_3]^+$
Various smaller fragments	Fragmentation of the tricyclic ring system

Experimental Protocols

The following are detailed, generalized methodologies for obtaining the spectroscopic and spectrometric data for a liquid fragrance compound like **Scentenal**.

NMR Spectroscopy Sample Preparation and Acquisition

- Sample Preparation:
  - Accurately weigh approximately 10-20 mg of the **Scentenal** sample.

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- Dissolve the sample in approximately 0.6-0.7 mL of a deuterated solvent (e.g., chloroform-d, $CDCl_3$).
- Transfer the solution to a clean, dry 5 mm NMR tube.
- Ensure the solution is free of any particulate matter.

- ^1H NMR Acquisition:
  - The ^1H NMR spectrum would be recorded on a spectrometer operating at a frequency of 400 MHz or higher.
  - A standard single-pulse experiment would be used.
  - Key parameters would include a spectral width of approximately 16 ppm, a relaxation delay of 1-5 seconds, and an acquisition time of 2-4 seconds.
  - Typically, 16 to 64 scans are averaged to obtain a good signal-to-noise ratio.
- ^{13}C NMR Acquisition:
  - The ^{13}C NMR spectrum would be recorded on the same spectrometer, operating at the corresponding carbon frequency (e.g., 100 MHz for a 400 MHz ^1H instrument).
  - A proton-decoupled pulse sequence (e.g., zgpg30) would be used to simplify the spectrum to single lines for each carbon.
  - A wider spectral width of approximately 220 ppm would be necessary.
  - Due to the lower natural abundance and sensitivity of the ^{13}C nucleus, a larger number of scans (e.g., 1024 or more) and a shorter relaxation delay (e.g., 2 seconds) would be employed.

Infrared (IR) Spectroscopy Protocol

- Sample Preparation (Attenuated Total Reflectance - ATR):

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- Place a small drop of the neat **Scentenal** liquid directly onto the ATR crystal (e.g., diamond or germanium).
- Ensure the crystal is clean before and after the measurement using a suitable solvent like isopropanol.

- Data Acquisition:
  - The IR spectrum would be recorded using a Fourier-Transform Infrared (FTIR) spectrometer.
  - A background spectrum of the clean, empty ATR crystal should be collected first.
  - The sample spectrum would then be acquired, typically by co-adding 16 to 32 scans over a range of 4000-400 cm^{-1} with a resolution of 4 cm^{-1}.
  - The final spectrum is presented in terms of transmittance or absorbance.

Gas Chromatography-Mass Spectrometry (GC-MS) Protocol

- Sample Preparation:
  - Prepare a dilute solution of **Scentenal** (e.g., 100 ppm) in a volatile organic solvent such as dichloromethane or hexane.
- GC Separation:
  - Injector: 250°C, split mode (e.g., 50:1 split ratio).
  - Column: A non-polar or medium-polarity capillary column (e.g., HP-5MS, 30 m x 0.25 mm i.d., 0.25 µm film thickness) would be suitable.
  - Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).
  - Oven Temperature Program: Initial temperature of 50°C, hold for 2 minutes, then ramp at 10°C/min to 250°C and hold for 5 minutes.

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- MS Detection:
  - Ionization Mode: Electron Ionization (EI) at 70 eV.
  - Mass Analyzer: Quadrupole or Ion Trap.
  - Scan Range: m/z 40-400.
  - Source Temperature: 230°C.
  - Transfer Line Temperature: 280°C.

Data Interpretation Workflow

The following diagram illustrates the general workflow for the spectroscopic and spectrometric analysis of a compound like **Scentenal**.

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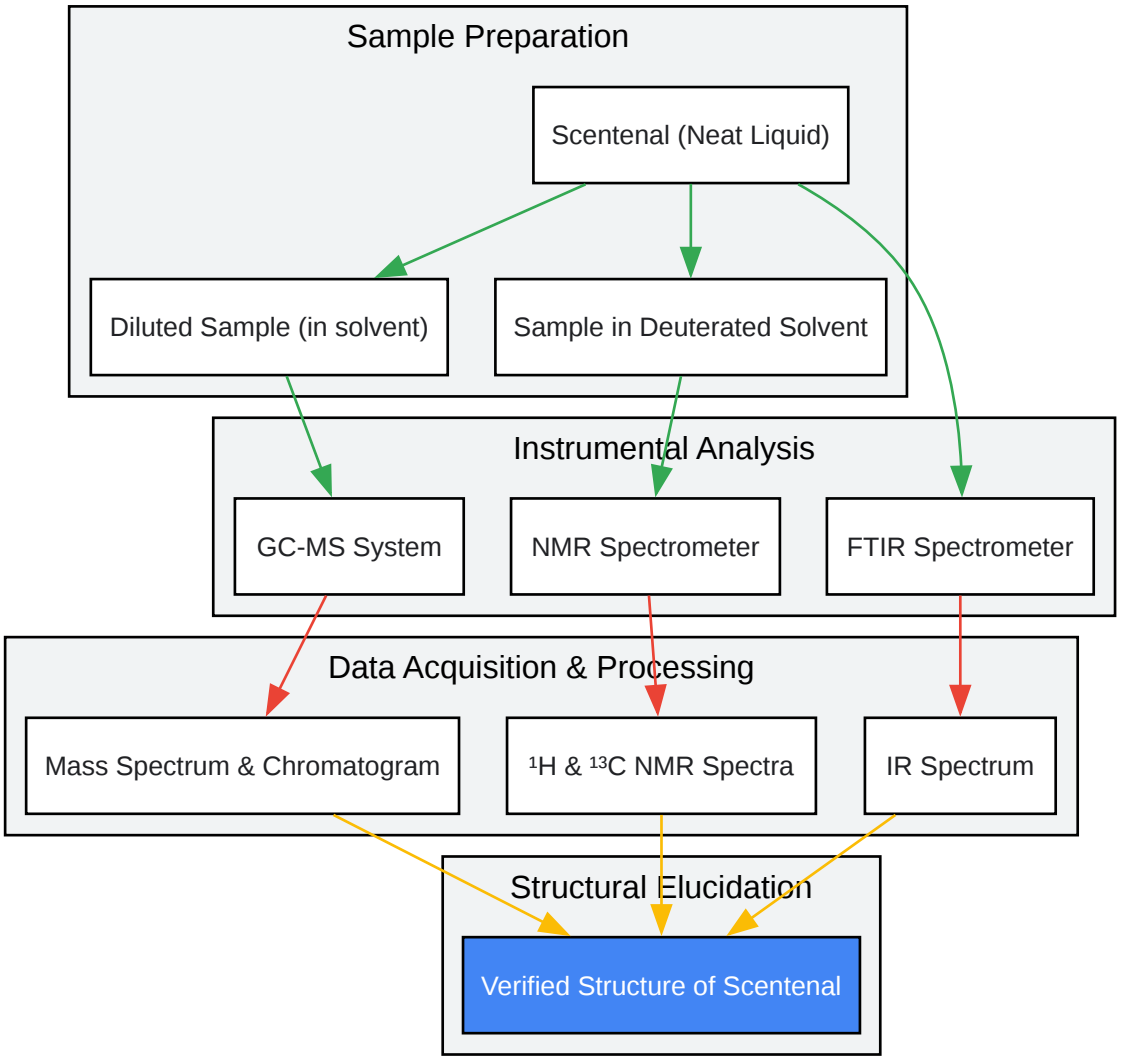
Spectroscopic Analysis Workflow for Scentenal



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